

Acid Red 407: A Technical Review of Scientific Applications

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Compound of Interest

Compound Name: Acid Red 407

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Introduction

Acid Red 407, a synthetic monoazo dye belonging to the class of 1:2 metal complexes, is a significant compound in various industrial and scientific applications.^{[1][2][3]} Characterized by its vibrant yellow-tinged red hue, this water-soluble dye is primarily utilized for its coloring properties.^{[1][4]} Its molecular structure and chemical properties lend it to applications in the textile, leather, and paper industries.^{[1][4][5]} This technical guide provides an in-depth review of the scientific applications of **Acid Red 407**, presenting quantitative data, experimental protocols, and visual workflows to facilitate a comprehensive understanding for research and development professionals.

Properties of Acid Red 407

Acid Red 407 is noted for its good light and wash fastness properties, making it a durable dye for various materials.^[5] Key performance indicators of this dye have been quantified through standardized testing, the results of which are summarized below.

Property	Rating	Standard	Description
Light Fastness	3	ISO	Indicates the dye's resistance to fading when exposed to light. [1][4]
Soaping Fastness	4-5	ISO	Measures the color stability of the dyed material when washed with soap.[1][4]
Perspiration Fastness	4-5	ISO	Assesses the dye's resistance to color change when exposed to human perspiration. [1][4]
Oxygen Bleaching	Alkali 5	ISO	Indicates the dye's stability when subjected to oxygen-based bleaching agents in an alkaline environment.[1][4]
Seawater Fastness	-	-	The dye demonstrates resistance to fading in seawater.[1][4]

Applications of Acid Red 407

The primary application of **Acid Red 407** is as a colorant. Its utility spans across several industries, with notable scientific research focusing on its application in textile dyeing and its subsequent environmental impact and remediation.

Textile Dyeing

Acid Red 407 is extensively used in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic fibers like nylon.[1] Its ability to penetrate deep into the fiber

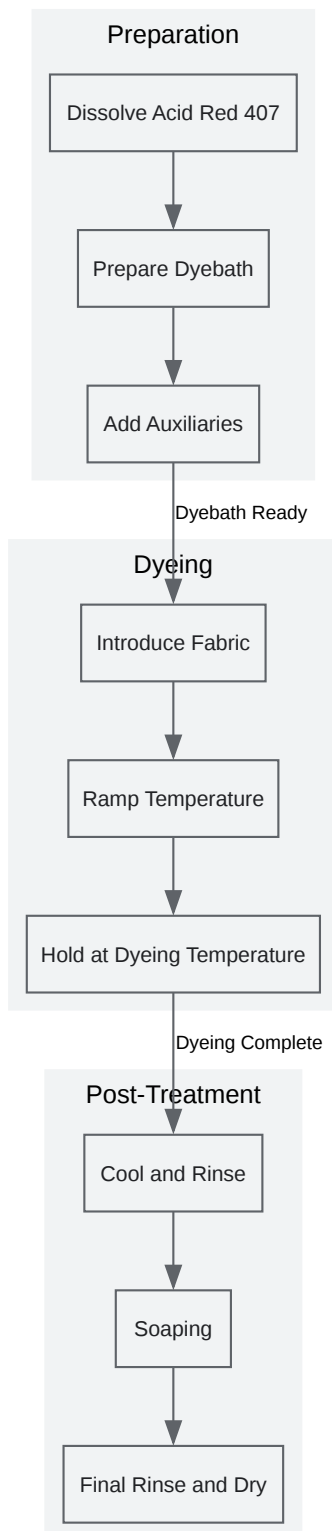
structure results in a rich and vibrant color that is resistant to fading.[1]

The following is a generalized protocol for the application of **Acid Red 407** in wool dyeing, based on common industry practices.

- Preparation of the Dyebath:
 - Dissolve a pre-determined amount of **Acid Red 407** powder in water to create a stock solution.
 - Prepare the final dyebath by diluting the stock solution to the desired concentration. The liquor ratio (ratio of the weight of the goods to the volume of the dye liquor) is a critical parameter to control.
 - Add auxiliary chemicals to the dyebath. These may include:
 - A wetting agent to ensure even dye penetration.
 - A leveling agent to promote uniform color distribution.
 - An acid (e.g., acetic acid or formic acid) to adjust the pH of the dyebath to the optimal range for dyeing wool with acid dyes (typically pH 4.5-5.5).[6][7]
- Dyeing Process:
 - Introduce the pre-wetted wool fabric into the dyebath at a starting temperature of approximately 40°C.
 - Gradually raise the temperature of the dyebath to the dyeing temperature, typically between 80-100°C, over a period of 30-45 minutes.
 - Maintain the dyeing temperature for 45-60 minutes to allow for dye exhaustion and fixation onto the wool fibers.
 - After the dyeing period, gradually cool the dyebath to about 70°C before rinsing.
- Post-Dyeing Treatment:

- Rinse the dyed fabric thoroughly with cold water to remove any unfixed dye.
- Perform a clearing process (soaping) by washing the fabric in a hot solution containing a non-ionic detergent to improve wash fastness.
- Rinse the fabric again with cold water and then dry.

Workflow for Textile Dyeing with Acid Red 407

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Leather and Paper Dyeing

Similar to textiles, **Acid Red 407** is used to impart a lasting red color to leather and paper products.[1][4][5] The dyeing mechanism involves the binding of the dye molecules to the fibers of the material.[5]

Wood Bleaching

An interesting application of **Acid Red 407** is in a method for bleaching wood, where it is used in conjunction with a hydrogen peroxide solution.[8]

Environmental Science: Wastewater Treatment

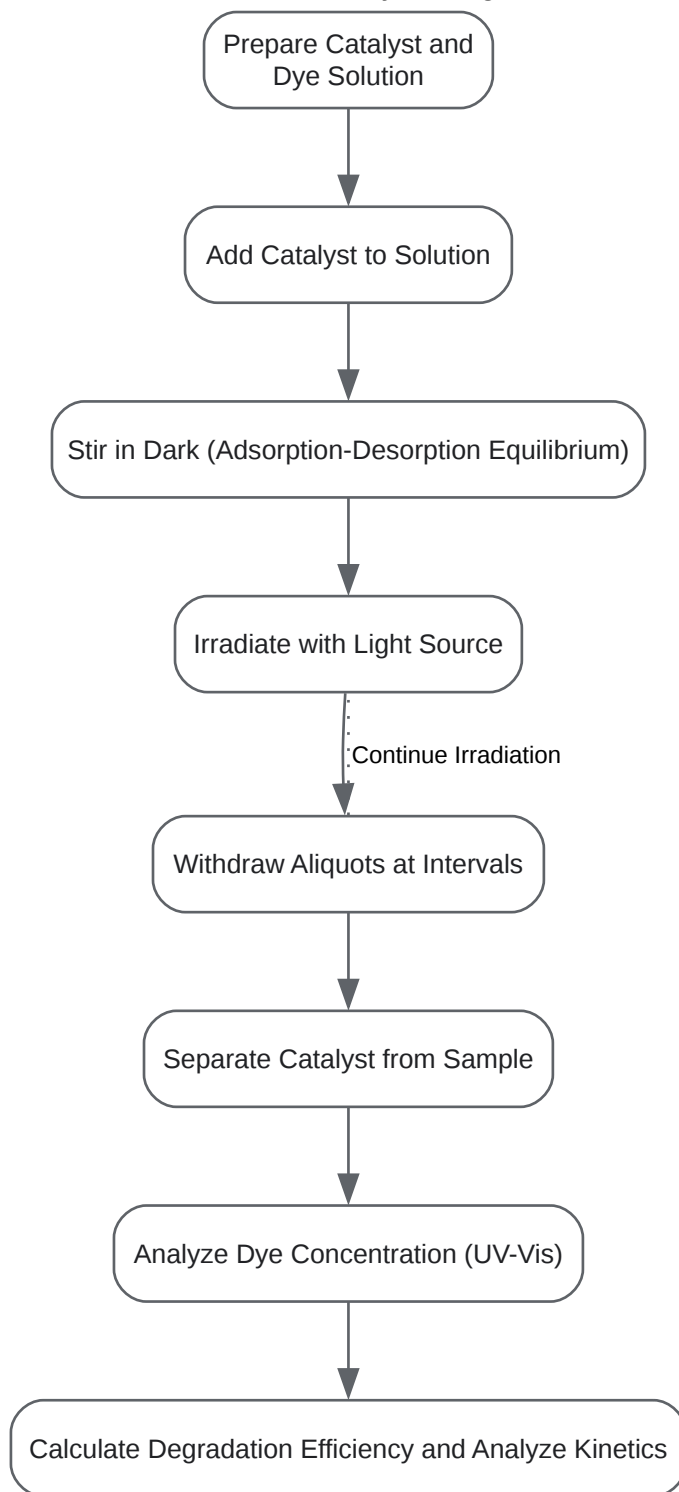
The presence of synthetic dyes like **Acid Red 407** in textile industry wastewater is a significant environmental concern.[9][10] Consequently, a body of scientific research is dedicated to the removal of these dyes from effluents. One area of study involves the use of photocatalytic degradation.

The following protocol is a generalized representation of an experimental setup for studying the photocatalytic degradation of **Acid Red 407**, as might be performed in a research setting.

- Preparation of the Catalyst and Dye Solution:
 - Synthesize or procure a photocatalyst, such as TiO₂/porous BNNSs composites.[11]
 - Prepare a stock solution of **Acid Red 407** in deionized water.
 - Create the experimental solution by diluting the stock solution to a known initial concentration (e.g., 50 mg/L).
- Photocatalytic Reaction:
 - Add a specific amount of the photocatalyst to the **Acid Red 407** solution in a photoreactor.
 - Stir the suspension in the dark for a period (e.g., 30 minutes) to establish adsorption-desorption equilibrium between the dye and the catalyst surface.

- Irradiate the suspension with a light source (e.g., a UV lamp or solar simulator) to initiate the photocatalytic reaction.
- Maintain constant stirring and temperature throughout the experiment.
- Sample Analysis:
 - At regular time intervals, withdraw aliquots of the suspension.
 - Centrifuge or filter the aliquots to remove the photocatalyst particles.
 - Analyze the concentration of **Acid Red 407** in the supernatant using a UV-Vis spectrophotometer by measuring the absorbance at its maximum wavelength.
 - Calculate the degradation efficiency at each time point.
- Data Analysis:
 - Plot the concentration of **Acid Red 407** versus time to determine the reaction kinetics.
 - Investigate the effects of various parameters such as catalyst dosage, initial dye concentration, and pH on the degradation efficiency.

Experimental Workflow for Photocatalytic Degradation of Acid Red 407



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Photocatalytic Degradation Workflow

Conclusion

Acid Red 407 is a versatile synthetic dye with significant applications in the textile, leather, and paper industries due to its favorable coloration and fastness properties. Scientific inquiry into this compound extends beyond its direct applications to include its environmental fate and remediation from industrial wastewater. The provided protocols and workflows offer a foundational understanding for researchers and professionals working with or studying this dye. Further research into more environmentally benign dyeing processes and more efficient degradation techniques for **Acid Red 407** remains an active area of investigation.

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